

CAS number 2222277-20-3 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gly-Gly-Gly-PEG2-azide

Cat. No.: B15137965

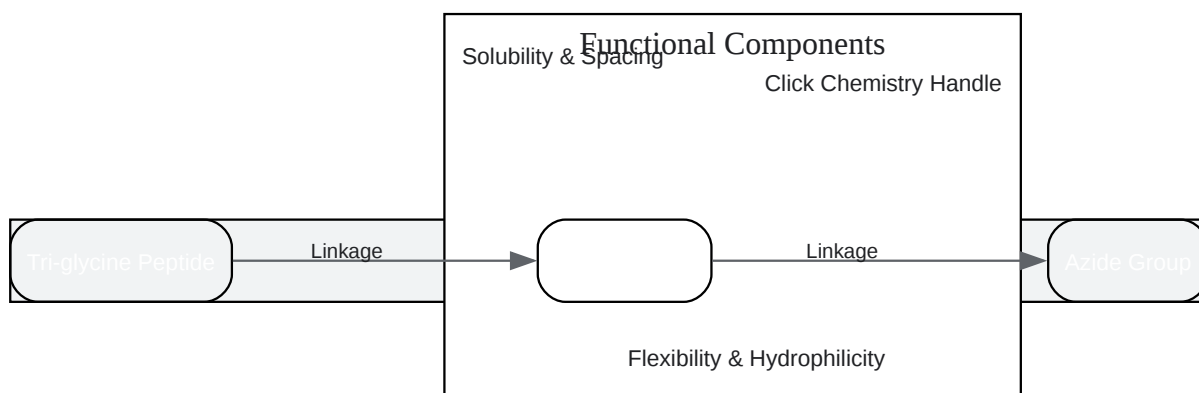
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Chemical Identity and Structure

Gly-Gly-Gly-PEG2-azide is a heterobifunctional linker molecule designed for use in bioconjugation, most notably in the development of Antibody-Drug Conjugates (ADCs). Its structure consists of three key components: a tri-glycine (Gly-Gly-Gly) peptide, a polyethylene glycol (PEG) spacer of two units, and a terminal azide group.

The tri-glycine motif provides a flexible and hydrophilic spacer arm. The PEG2 moiety further enhances aqueous solubility and can reduce steric hindrance during conjugation reactions.^[1] The terminal azide group is a versatile functional handle for "click chemistry," specifically for copper-catalyzed or strain-promoted alkyne-azide cycloaddition reactions, enabling the covalent attachment to molecules bearing an alkyne group.^[1]

A diagram illustrating the functional components of **Gly-Gly-Gly-PEG2-azide** is presented below.



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Caption: Functional components of **Gly-Gly-Gly-PEG2-azide**.

Physicochemical Properties

The available quantitative and qualitative data for **Gly-Gly-Gly-PEG2-azide** are summarized in the tables below.

Table 1: General Properties

Property	Value	Source
CAS Number	2222277-20-3	[2]
Chemical Name	Gly-Gly-Gly-PEG2-azide	[2]
Synonym	2-Amino-N-(14-azido-2,5-dioxo-9,12-dioxo-3,6-diazatetradecyl)acetamide	[2]
Appearance	White to off-white solid	[3]

Table 2: Molecular Properties

Property	Value	Source
Molecular Formula	C12H23N7O5	[2]
Molecular Weight	345.36 g/mol	[2]
Purity	>96%	[4]

Table 3: Solubility

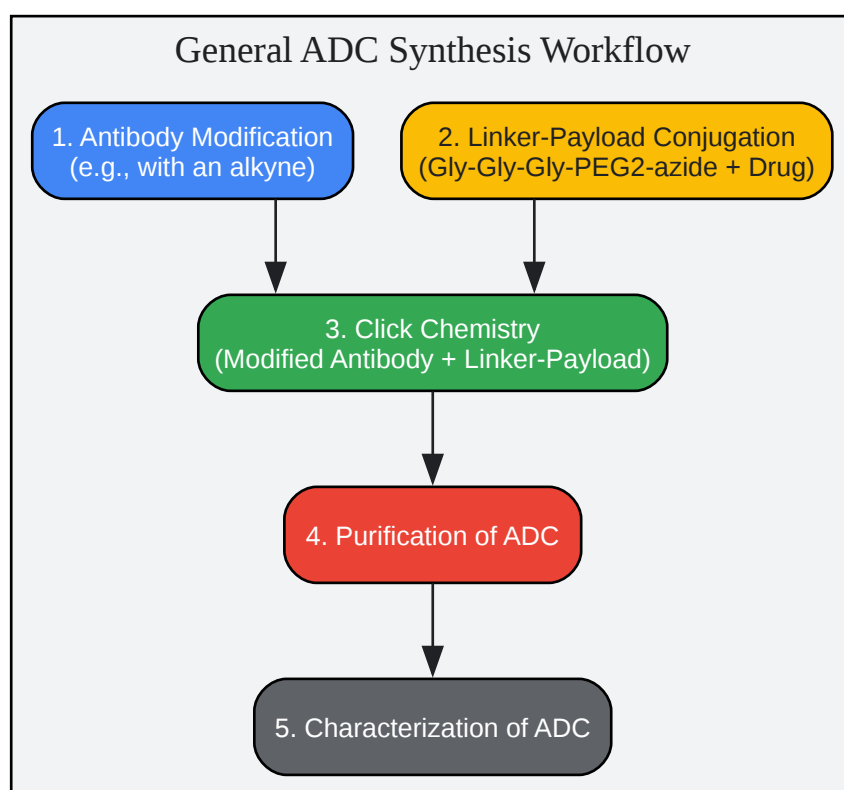
Solvent	Observation	Source
DMSO	Soluble	[3]

Note: Detailed physicochemical properties such as melting point, boiling point, pKa, and spectroscopic data (NMR, IR, Mass Spectrometry) are not publicly available in the reviewed literature. Purity is often stated by suppliers as determined by NMR, but the spectral data itself is not provided.

Applications in Drug Development

The primary application of **Gly-Gly-Gly-PEG2-azide** is as a linker in the construction of ADCs. [3] ADCs are a class of targeted therapeutics that utilize a monoclonal antibody to deliver a potent cytotoxic agent specifically to cancer cells. The linker plays a crucial role in the stability, solubility, and release of the payload.

The workflow for synthesizing an ADC using **Gly-Gly-Gly-PEG2-azide** typically involves a multi-step process, as depicted in the diagram below.



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Caption: General workflow for ADC synthesis.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or specific use of CAS 2222277-20-3 are not readily available. However, a general protocol for the conjugation of an azide-containing linker to an alkyne-modified antibody can be outlined as follows. This protocol is illustrative and would require optimization for specific antibodies and payloads.

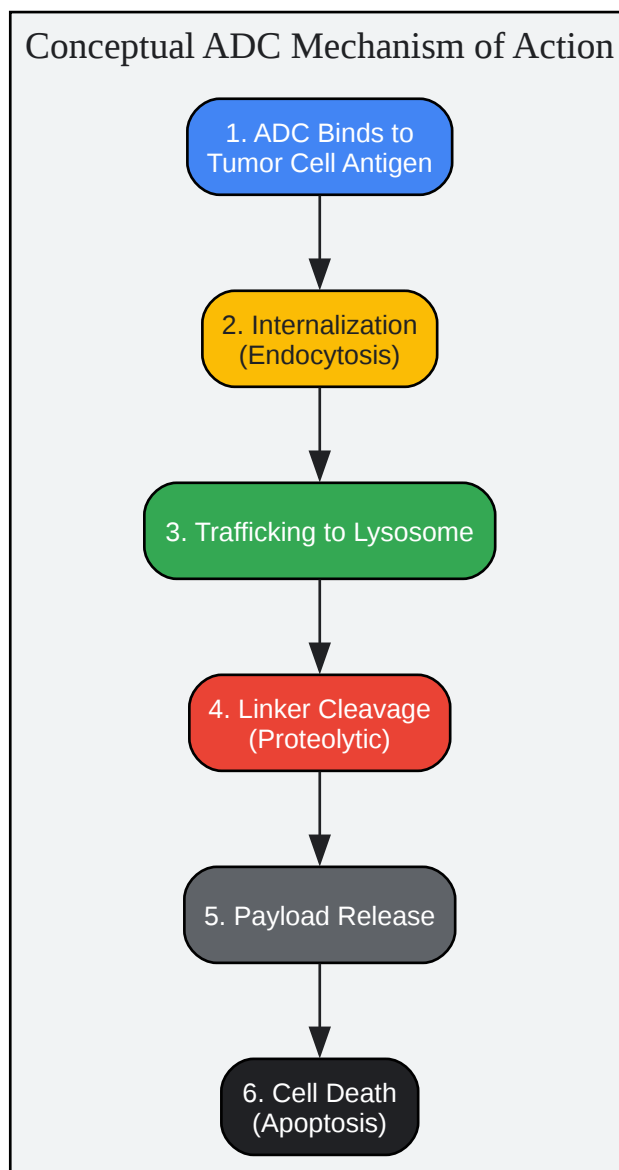
General Protocol for ADC Synthesis via Click Chemistry:

- **Antibody Modification:** Introduce an alkyne group onto the antibody. This can be achieved through various methods, such as the modification of lysine or cysteine residues with an alkyne-containing reagent. Purify the modified antibody to remove excess reagents.
- **Linker-Payload Conjugation:** In a separate reaction, conjugate **Gly-Gly-Gly-PEG2-azide** to the cytotoxic payload. The nature of this reaction depends on the functional groups available on the payload.
- **Click Reaction:**
 - Dissolve the alkyne-modified antibody in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4).
 - Add the azide-linker-payload construct to the antibody solution.
 - For a copper-catalyzed reaction, prepare a solution of a copper(I) source (e.g., copper(II) sulfate with a reducing agent like sodium ascorbate) and a stabilizing ligand (e.g., THPTA). Add this catalyst solution to the antibody/linker-payload mixture.
 - Allow the reaction to proceed at room temperature or 37°C for a specified time (typically 1-24 hours).
- **Purification:** Purify the resulting ADC to remove unreacted components, catalyst, and excess linker-payload. This is often achieved using chromatography techniques such as size-exclusion chromatography (SEC) or protein A affinity chromatography.
- **Characterization:** Characterize the purified ADC to determine the drug-to-antibody ratio (DAR), purity, and integrity using techniques like hydrophobic interaction chromatography

(HIC), mass spectrometry, and SDS-PAGE.

Mechanism of Action in an ADC Context

While **Gly-Gly-Gly-PEG2-azide** itself is not biologically active, its role as a linker is critical to the mechanism of action of the resulting ADC. The conceptual pathway is illustrated below.



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Caption: Conceptual mechanism of action for an ADC.

The tri-glycine portion of the linker is designed to be susceptible to cleavage by lysosomal proteases. After the ADC binds to its target antigen on a cancer cell and is internalized, it is trafficked to the lysosome. Inside the lysosome, proteases can cleave the peptide bond of the tri-glycine sequence, releasing the cytotoxic payload to exert its cell-killing effect.

ADME and Toxicology

There is no publicly available data on the absorption, distribution, metabolism, excretion (ADME), or toxicology of **Gly-Gly-Gly-PEG2-azide**. As a component of an ADC, its pharmacokinetic and toxicological properties would be intrinsically linked to the overall properties of the conjugate. The PEG component is generally expected to improve the pharmacokinetic profile of the ADC.

Storage and Handling

For long-term stability, **Gly-Gly-Gly-PEG2-azide** should be stored at -20°C.[3] It is recommended to handle the solid compound in a controlled environment to avoid moisture absorption.

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- To cite this document: BenchChem. [CAS number 2222277-20-3 properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15137965#cas-number-2222277-20-3-properties>]

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